

# Application Note: UPLC Analysis of Febuxostat and Its Related Compounds

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## Compound of Interest

Compound Name: Febuxostat sec-butoxy acid

Cat. No.: B1444558

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## Introduction

Febuxostat is a non-purine, selective inhibitor of xanthine oxidase used for the management of hyperuricemia in patients with gout.[1][2][3] The analysis of related compounds and potential degradation products is a critical aspect of quality control in the pharmaceutical industry to ensure the safety and efficacy of the drug product. Ultra-Performance Liquid Chromatography (UPLC) offers a rapid and sensitive method for the separation and quantification of febuxostat and its impurities. This application note provides a detailed protocol for the UPLC analysis of febuxostat related compounds, based on established and validated methods.

## Experimental

### Instrumentation:

- UPLC system with a photodiode array (PDA) detector or a UV detector.

### Chromatographic Conditions:

A summary of typical chromatographic conditions used for the analysis of febuxostat and its related compounds is presented in Table 1. These conditions have been compiled from various validated methods and forced degradation studies.

Table 1: UPLC Chromatographic Conditions for Febuxostat Analysis

Parameter	Method 1	Method 2	Method 3
Column	UPLC BEH C18 (2.1 x 150 mm, 1.7 $\mu$ m)[4]	Kinetex C18 (4.6 x 100 mm, 2.6 $\mu$ m)[5]	Zorbax RRHD Eclipse Plus C18 (2.1 x 100 mm, 1.8 $\mu$ m)[6]
Mobile Phase A	Acetonitrile[4]	Acetonitrile	Trifluoroacetic acid in Water[6]
Mobile Phase B	Ammonium acetate buffer (pH 4.5)[4]	Water	Acetonitrile[6]
Elution Mode	Isocratic (70:30 v/v)[4]	Isocratic[5]	Gradient[6]
Flow Rate	0.2 mL/min[4]	Not Specified	Not Specified
Detection Wavelength	Not Specified	317 nm[5]	Not Specified
Injection Volume	Not Specified	Not Specified	Not Specified
Column Temperature	Not Specified	Not Specified	45°C[7]

#### Sample Preparation:

- **Standard Solution:** Prepare a standard solution of Febuxostat reference standard in a suitable diluent (e.g., methanol or a mixture of mobile phase) to a known concentration.
- **Sample Solution:** Prepare the sample solution from the drug substance or drug product in the same diluent to achieve a similar concentration as the standard solution.
- **Forced Degradation Studies:** To identify degradation products, febuxostat can be subjected to stress conditions such as acid hydrolysis (e.g., 1N HCl), base hydrolysis (e.g., 1N NaOH), oxidation (e.g., 3% H<sub>2</sub>O<sub>2</sub>), photolytic, and thermal stress, as per ICH guidelines.[2][4][5]

#### Protocol

- **System Preparation:** Equilibrate the UPLC system with the chosen mobile phase until a stable baseline is achieved.

- **Injection:** Inject the blank (diluent), standard solution, and sample solution into the UPLC system.
- **Data Acquisition:** Acquire the chromatograms for the specified run time.
- **Data Analysis:** Identify and quantify the related compounds in the sample solution by comparing their retention times and peak areas with those of the febuxostat standard. For unknown impurities, relative retention time (RRT) can be used for identification.

### Febuxostat Related Compounds

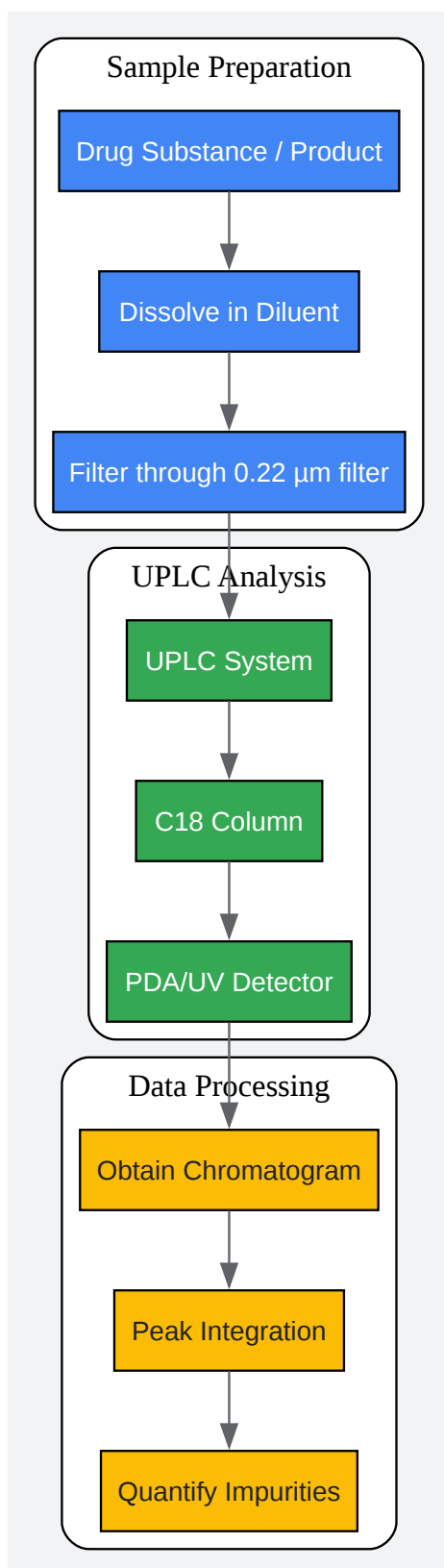
Several related compounds and degradation products of febuxostat have been identified. A list of some known impurities is provided in Table 2.

Table 2: List of Febuxostat Related Compounds

Compound Name	CAS Number	Molecular Formula	Molecular Weight
Febuxostat Related Compound D	1335202-59-9	C16H16N2O3S	316.37
Febuxostat Related Compound E	1530308-87-2	C15H14N2O3S	302.35
Febuxostat USP Related Compound C	161798-02-3[8]	C14H12N2O3S[8]	288.3[8]
DP-1 (2-(3-carboxy-4-isobutoxyphenyl)-4-methylthiazole-5-carboxylic acid)	Not Available	C16H15NO5S	333.36
DP-2 (2-(3-cyano-4-isobutoxyphenyl)-4-methylthiazole-5-carboxylate)	Not Available	C17H16N2O4S	344.39
DP-3 (2-isobutoxy-5-(5-(methoxycarbonyl)-4-methylthiazol-2-yl)benzoic acid)	Not Available	C18H19NO5S	361.41
DP-4 (methyl 2-(4-isobutoxy-3-(methoxycarbonyl)phenyl)-4-methylthiazole-5-carboxylate)	Not Available	C19H21NO6S	391.44

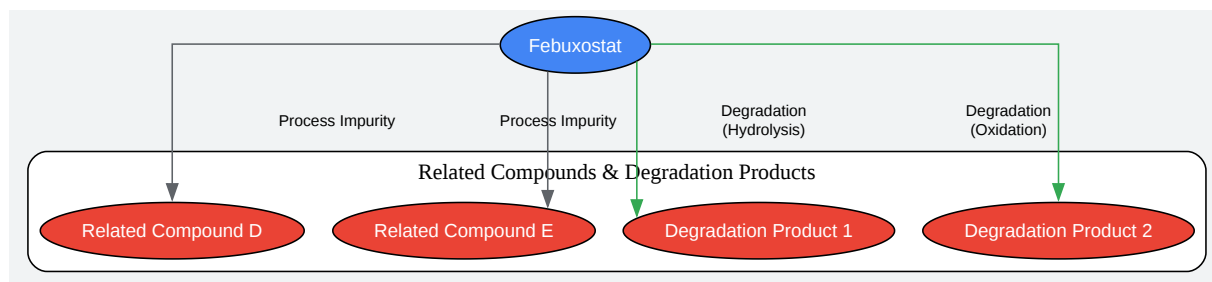
Note: DP-1 to DP-4 are degradation products identified under forced degradation conditions.[9]

## Visualizations



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Caption: Experimental workflow for the UPLC analysis of febuxostat related compounds.



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Caption: Relationship between Febuxostat and its related compounds/degradation products.

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